

Application Notes and Protocols for IAXO-102

Stock Solution Preparation

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Compound of Interest

Compound Name: IAXO-102

Cat. No.: B1263033

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Introduction

IA XO-102 is a synthetic, small-molecule antagonist of Toll-like receptor 4 (TLR4).^{[1][2][3]} As a glycolipid compound, it interferes with TLR4 signaling by targeting the MD-2 and CD14 co-receptors.^{[4][5]} This inhibitory action has been shown to negatively regulate TLR4-dependent proinflammatory pathways, including the MAPK and p65 NF- κ B signaling cascades. Consequently, **IA XO-102** suppresses the expression of downstream proinflammatory proteins. Research has demonstrated its potential in various models, including the inhibition of experimental abdominal aortic aneurysm development and the attenuation of chemotherapy-induced gastrointestinal toxicity.

These application notes provide detailed protocols for the preparation, storage, and handling of **IA XO-102** stock solutions for in vitro and in vivo laboratory use.

IA XO-102 Properties

A summary of the key chemical and physical properties of **IA XO-102** is provided in the table below for easy reference.

Property	Value	Reference
Chemical Name	Methyl 6-amino-6-deoxy-2,3-di-O-tetradecyl- α -D-glucopyranoside	
Molecular Formula	C ₃₅ H ₇₁ NO ₅	
Molecular Weight	585.9 g/mol	
Appearance	White solid	
Purity	≥95%	
CAS Number	1115270-63-7	

Solubility Data

The solubility of **IAXO-102** in common laboratory solvents is crucial for the preparation of stock solutions.

Solvent	Solubility	Reference
Methanol	Soluble	
DMSO	>10 mM; 15 mg/mL	
Ethanol	Soluble	
DMSO/Ethanol (1:1, v/v)	>10 mM	
Water	Insoluble	

Experimental Protocols

Preparation of a 2 mM IAXO-102 Stock Solution

This protocol is suitable for most in vitro applications.

Materials:

- **IAXO-102** (solid)

- Dimethyl sulfoxide (DMSO), anhydrous
- Ethanol, absolute
- Sterile, conical-bottom polypropylene tubes
- Calibrated micropipettes and sterile tips

Procedure:

- Pre-warm the DMSO and ethanol to room temperature.
- Weigh the required amount of **IAXO-102** solid in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 2 mM solution, weigh out 1.17 mg of **IAXO-102** (Molecular Weight: 585.9 g/mol).
- Prepare a 1:1 (v/v) mixture of DMSO and ethanol.
- Add the appropriate volume of the DMSO/Ethanol solvent to the **IAXO-102** solid. For a 1 mg vial, to achieve a 2 mM stock solution, add 853 μ L of the 1:1 DMSO/Ethanol mixture. For a 5 mg vial, add 4,266 μ L.
- Vortex the solution until the **IAXO-102** is completely dissolved. Gentle warming in a 37°C water bath may aid dissolution.
- Aliquot the stock solution into smaller, single-use volumes in sterile polypropylene tubes to minimize freeze-thaw cycles.

Preparation of IAXO-102 Formulation for In Vivo Use

This protocol describes a common formulation for subcutaneous or intraperitoneal administration in rodent models.

Materials:

- **IAXO-102** stock solution in ethanol (e.g., 8.3 mg/mL)
- Polyethylene glycol 300 (PEG300)

- Tween-80
- Sterile saline (0.9% NaCl)
- Sterile tubes and syringes

Procedure:

- Begin with a pre-made stock solution of **IA XO-102** in ethanol.
- In a sterile tube, add 100 μL of the **IA XO-102** ethanol stock solution (8.3 mg/mL).
- Add 400 μL of PEG300 and mix thoroughly.
- Add 50 μL of Tween-80 and mix until the solution is homogeneous.
- Add 450 μL of sterile saline to bring the final volume to 1 mL. This results in a final **IA XO-102** concentration of 0.83 mg/mL.
- Mix the final solution gently but thoroughly before administration.

Storage and Stability

Proper storage is critical to maintain the integrity of **IA XO-102**.

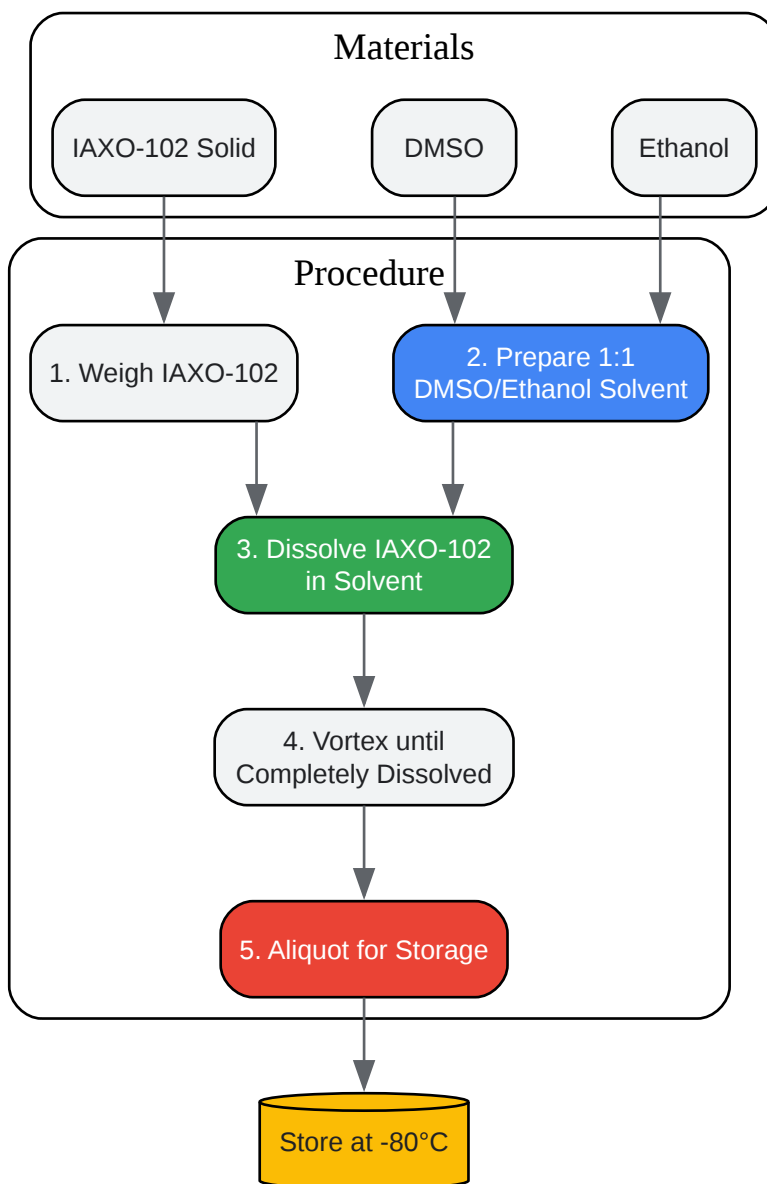
- Solid **IA XO-102**: Store at -20°C for up to 3 years.
- Stock Solutions: Aliquot and store at -80°C for up to 1 year, or at -20°C for up to 1 month to avoid repeated freeze-thaw cycles. Some sources suggest stability for up to 2 years at -80°C and 1 year at -20°C .

Safety and Handling

- Wear appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses when handling **IA XO-102**.
- Handle the compound in a well-ventilated area.
- Refer to the Material Safety Data Sheet (MSDS) for complete safety information.

Visualized Protocols and Pathways

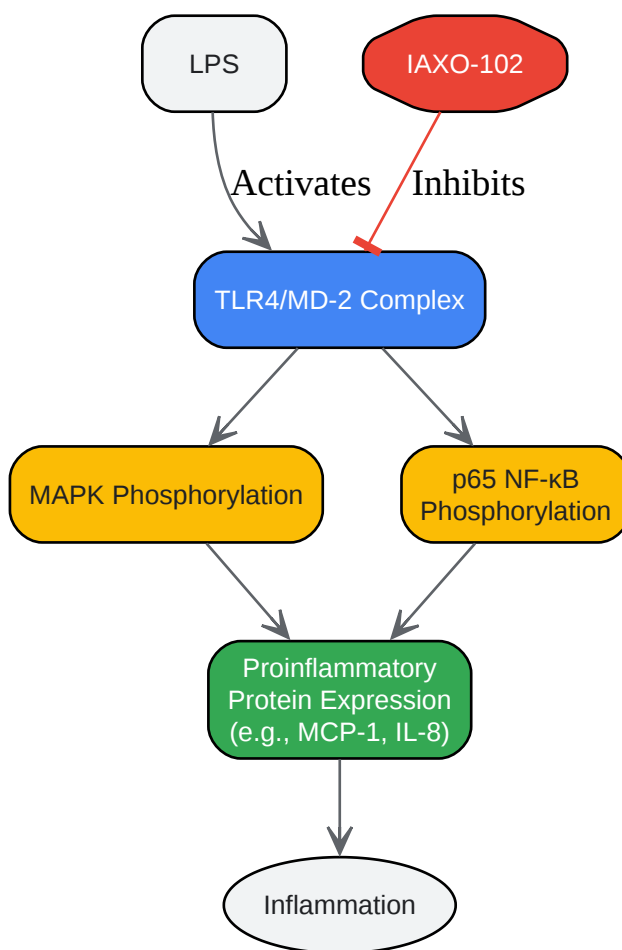
IAXO-102 Stock Solution Preparation Workflow



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Caption: Workflow for preparing an **IAXO-102** stock solution.

IAXO-102 Signaling Pathway Inhibition



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Caption: **IAXO-102** inhibits TLR4 signaling, blocking downstream inflammation.

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